

Renierone: Foundational Research Overview

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Compound Focus: Renierone

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The table below summarizes the key information about **Renierone** identified in the search results.

Aspect	Description
Classification	Marine natural product, specifically an isoquinoline derivative [1] [2].
Primary Natural Sources	Isolated from marine sponges of genera <i>Reniera</i> , <i>Xestospongia</i> , <i>Cribrochalina</i> , <i>Haliclona</i> , and <i>Petrosia</i> , as well as the nudibranch <i>Jorunna funebris</i> [2].
Structural Family	Belongs to the renieramycin family of compounds [2].
Key Biological Activity	Demonstrated cytotoxicity, making it a lead compound for anti-cancer research [1] [2].
Notable Context	Often studied alongside and synthesized from precursors like Renieramycin M [1].

Synthesis and Isolation Methods

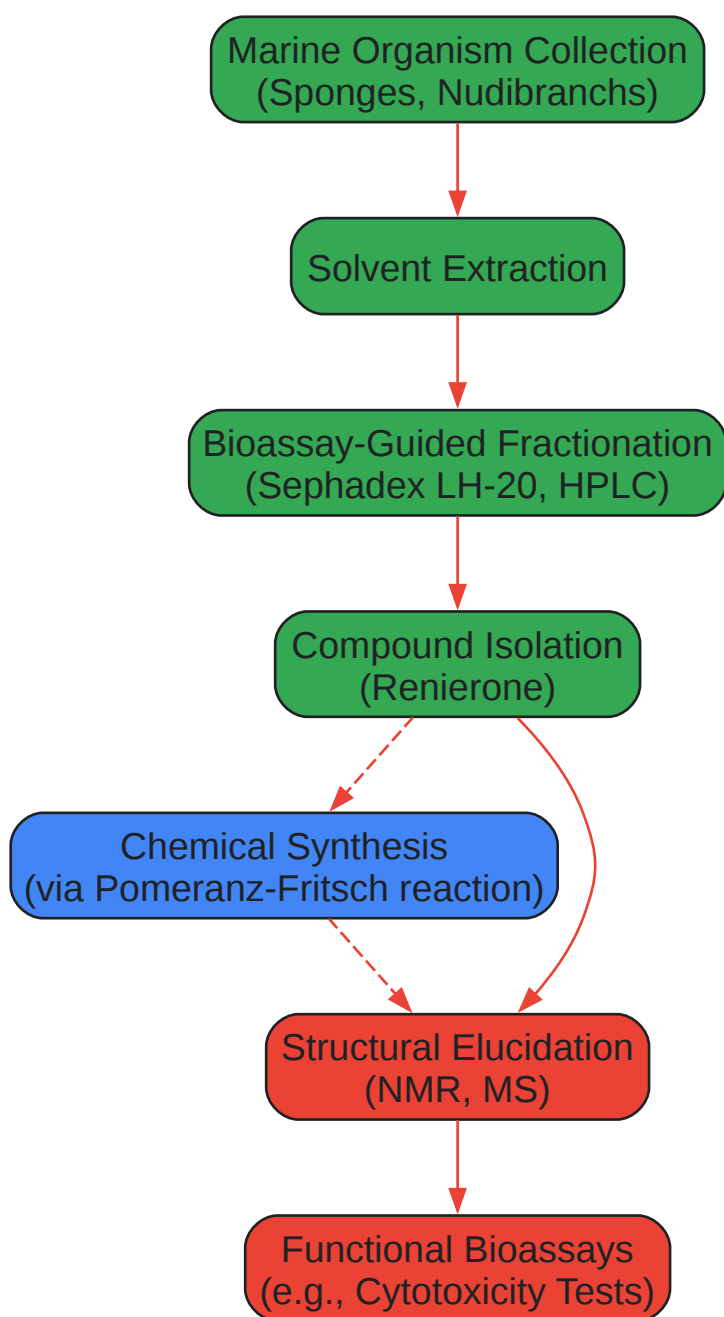
The search results point to two primary methods for obtaining **Renierone**:

- Isolation from Marine Organisms:** **Renierone** was initially isolated from the cytotoxic fractions of marine sponges and nudibranchs [2]. The process involves extracting the marine organism with a solvent (e.g., an aqueous solution), followed by bioassay-guided fractionation using techniques like

Sephadex LH-20 and reverse-phase C18 HPLC with a methanol-water gradient containing trifluoroacetic acid (TFA) for purification [2].

- **Chemical Synthesis:** A practical synthesis route for a related simple natural product, 6-Hydroxy-7-methoxyisoquinolinemethanol, has been described. This synthesis starts from vanillin and proceeds through several steps, including a key **Pomeranz-Fritsch isoquinoline synthesis**, to construct the core isoquinoline structure over five steps [2].

The following diagram outlines the general experimental workflow for the study of **Renierone**, from source material to functional analysis.



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Research Context and Potential

Renierone is primarily investigated for its **cytotoxic properties**, which indicate potential as an anti-cancer agent [2]. It is part of a broader class of sulfur-containing marine natural products (MNPs) that are considered valuable leads for drug discovery [1].

- **A Promising Drug Lead:** Sulfur-containing scaffolds are highly valued in medicinal chemistry. While **Renierone** itself is not one of the currently approved marine-derived drugs, its structural class and bioactivity profile make it a significant candidate for further development [1].
- **Current Research Focus:** The field of marine natural product drug discovery currently faces challenges such as the efficient identification of novel molecules, solving compound supply issues, and elucidating the mechanism of action for bioactive compounds [1]. Research on compounds like **Renierone** is likely focused on addressing these very challenges.

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References

1. Sulfur-containing marine natural products as leads for drug ... [sciencedirect.com]
2. (PDF) Chemistry of Renieramycins. Part 4. Synthesis of a Simple ... [academia.edu]

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